

Application Notes and Protocols for 3-Chloropropyl Acetate in Organic Synthesis

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Compound of Interest

Compound Name: 3-Chloropropyl acetate

CAS No.: 628-09-1

Cat. No.: B1346975

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Introduction

3-Chloropropyl acetate (CAS No. 628-09-1) is a versatile bifunctional molecule widely employed in organic synthesis as a key intermediate.^{[1][2][3]} Its structure, incorporating both a reactive alkyl chloride and an ester functional group, allows for a diverse range of chemical transformations. This document provides detailed application notes and experimental protocols for the use of **3-chloropropyl acetate** in various synthetic applications, with a focus on its role in the preparation of pharmaceutical and agrochemical compounds.

Physicochemical Properties and Specifications

3-Chloropropyl acetate is a colorless liquid with a molecular formula of $C_5H_9ClO_2$ and a molecular weight of 136.58 g/mol.^[4] For synthetic applications, it is crucial to use high-purity material.

Property	Value	Reference(s)
CAS Number	628-09-1	[1][4]
Molecular Formula	C ₅ H ₉ ClO ₂	[4]
Molecular Weight	136.58 g/mol	[4]
Appearance	Colorless liquid	[1]
Boiling Point	80-81 °C at 30 mmHg	[3]
Density	1.111 g/mL at 25 °C	[3]
Refractive Index (n _D ²⁰)	1.429	[3]
Purity (Assay)	≥99.0%	[1]
Moisture Content	≤0.2%	[1]

Applications in Organic Synthesis

3-Chloropropyl acetate serves as a valuable building block for the introduction of a three-carbon chain with a terminal hydroxyl group (after hydrolysis of the acetate) or for the formation of heterocyclic systems. Its primary applications lie in N-alkylation, O-alkylation, and intramolecular cyclization reactions.

N-Alkylation Reactions in Pharmaceutical Synthesis

3-Chloropropyl acetate and its analogues are key reagents in the synthesis of various active pharmaceutical ingredients (APIs), particularly those containing a piperazine moiety. A prominent example is the synthesis of the antidepressant drug Trazodone, where a 3-chloropropyl group is attached to a piperazine derivative.

Application Example: Synthesis of 1-(3-chlorophenyl)-4-(3-chloropropyl)piperazine, a Key Intermediate for Trazodone

While many reported syntheses of the Trazodone intermediate utilize 1-bromo-3-chloropropane, **3-chloropropyl acetate** can be employed in a similar capacity, often involving an in-situ hydrolysis or subsequent modification of the acetate group. The following protocol is adapted from established procedures for the synthesis of this key intermediate.

Experimental Protocol:

Materials:

- 1-(3-Chlorophenyl)piperazine hydrochloride
- **3-Chloropropyl acetate** (or 1-bromo-3-chloropropane as a close analog)
- Sodium hydroxide (NaOH)
- Acetone
- Water
- Hydrochloric acid (HCl)
- Diethyl ether

Procedure:

- In a reaction vessel equipped with a stirrer and a dropping funnel, dissolve 1-(3-chlorophenyl)piperazine hydrochloride (2.15 mol) and 1-bromo-3-chloropropane (2.15 mol) in a mixture of water (435 mL) and acetone (535 mL).^[5]
- Cool the mixture to 0-10 °C in an ice bath.
- Slowly add a 50% aqueous solution of sodium hydroxide (5.33 mol) dropwise, maintaining the temperature below 10 °C.^[5]
- After the addition is complete, continue stirring the reaction mixture at room temperature for 16 hours.^[5]
- Separate the upper organic layer and concentrate it under reduced pressure to obtain a residual oil.^[5]
- Dissolve the oil in acetone, filter, and concentrate the filtrate again under reduced pressure.
- Dissolve the resulting oily residue in boiling dilute hydrochloric acid.^[5]

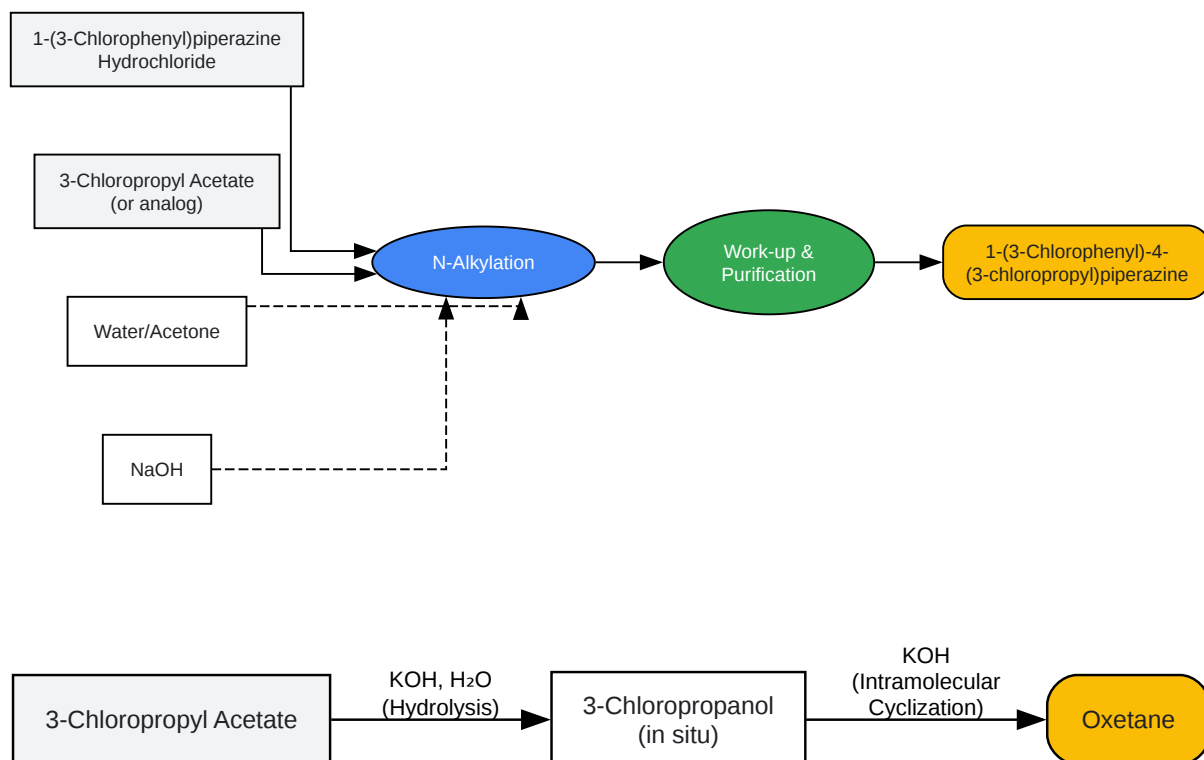
- Cool the acidic solution to induce crystallization of 1-(3-chlorophenyl)-4-(3-chloropropyl)piperazine hydrochloride. Collect the solid by filtration, wash with cold water, and air dry. A yield of approximately 66% can be expected.[\[5\]](#)
- To obtain the free base, treat the hydrochloride salt with a 10% aqueous sodium hydroxide solution and extract with diethyl ether. Dry the ether extract over magnesium sulfate and concentrate to yield the final product as an oil.[\[5\]](#)

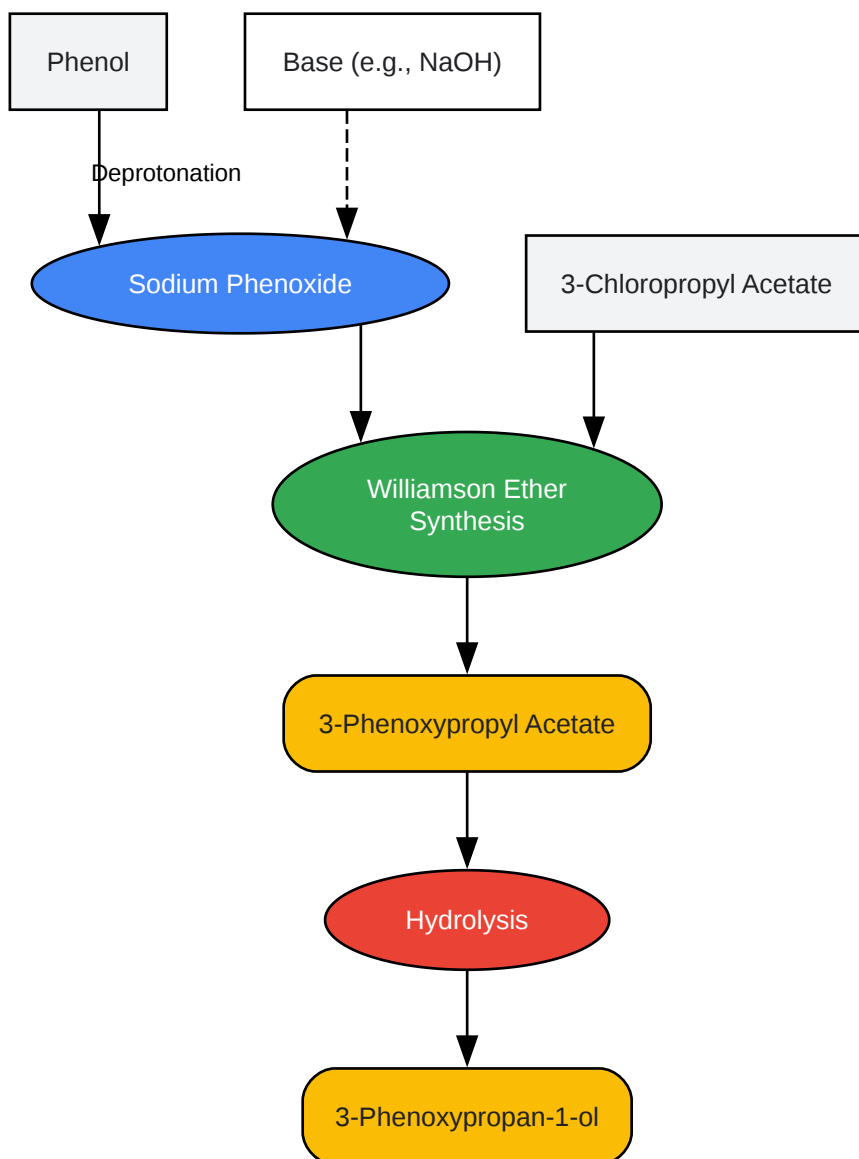
Quantitative Data for Trazodone Intermediate Synthesis (using 1-bromo-3-chloropropane):

Reactant 1	Reactant 2	Base	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
1-(3-Chlorophenyl)piperazine HCl	1-Bromo-3-chloropropane	NaOH	Water/Acetone	0-10 then RT	16	65	[6]
1-(3-Chlorophenyl)piperazine HCl	1-Bromo-3-chloropropane	K ₂ CO ₃ , TBAB	Acetonitrile/DMF	Microwave	0.01	88	[7]

Note: TBAB (Tetrabutylammonium bromide) is a phase transfer catalyst.

Logical Workflow for the Synthesis of Trazodone Intermediate





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References

- 1. innospk.com [innospk.com]
- 2. nbinno.com [nbinno.com]

- [3. 3-Chloropropyl acetate | 628-09-1 \[chemicalbook.com\]](#)
- [4. scbt.com \[scbt.com\]](#)
- [5. prepchem.com \[prepchem.com\]](#)
- [6. CN104402842A - Synthetic method of piperazines drug intermediate - Google Patents \[patents.google.com\]](#)
- [7. 1-\(3-Chlorophenyl\)-4-\(3-chloropropyl\)piperazine hydrochloride synthesis - chemicalbook \[chemicalbook.com\]](#)
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